

"comparative analysis of zinc borate flame retardants"

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Compound of Interest

Compound Name: *Hexaboron dizinc undecaoxide*

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A Comparative Guide to Zinc Borate Flame Retardants

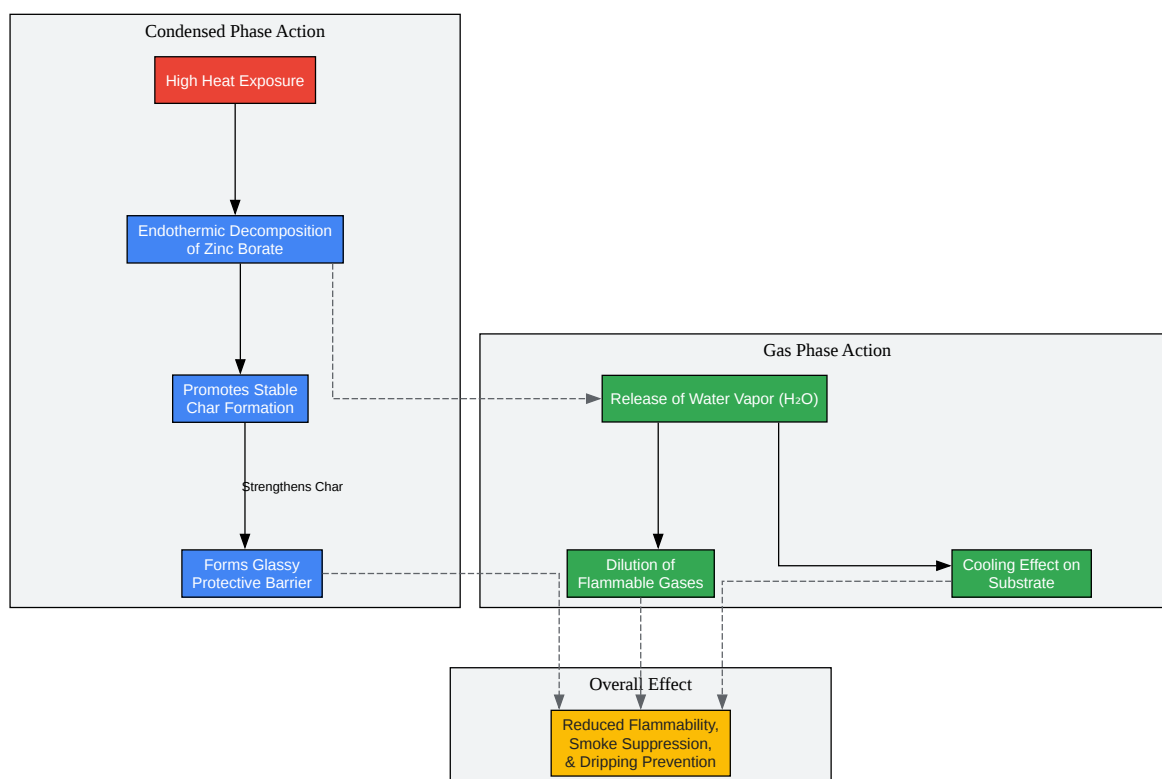
Zinc borate is a versatile, halogen-free inorganic flame retardant widely utilized in polymers and coatings to enhance fire safety. Its efficacy stems from a multi-pronged mechanism of action and its ability to work synergistically with other flame retardant systems. This guide provides a comparative analysis of zinc borate's performance against other common flame retardants, supported by experimental data for researchers, scientists, and product development professionals.

Mechanism of Action

Zinc borate's flame retardant capability is rooted in its behavior at high temperatures. When exposed to heat, it undergoes an endothermic decomposition, releasing water vapor. This process cools the material's surface and dilutes the concentration of flammable gases in the vapor phase, thereby inhibiting combustion.

Simultaneously, the decomposition yields a glassy, fused layer of boron oxide and zinc oxide on the material's surface. This layer acts as a physical barrier, insulating the underlying polymer from heat and oxygen. It also promotes the formation of a stable carbonaceous char, which further restricts the release of volatile, flammable compounds and prevents the dripping of molten polymer, a common mechanism for fire propagation. Furthermore, zinc borate is an

effective smoke suppressant, as it encourages char formation over the generation of smoke particulates.



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Caption: Mechanism of Zinc Borate Flame Retardancy.

Comparative Performance Analysis

Zinc borate is often used in conjunction with other flame retardants to create a synergistic effect, allowing for lower additive loadings and improved material properties. Its performance is best understood when compared to primary flame retardants like metal hydroxides and synergists like antimony trioxide.

Zinc Borate vs. Metal Hydroxides (ATH & MDH)

Aluminum Trihydrate (ATH) and Magnesium Hydroxide (MDH) are widely used halogen-free flame retardants that function similarly to zinc borate by releasing water upon decomposition. However, a key difference lies in the required loading levels and thermal stability.

- **Loading Level:** ATH and MDH often require high loadings (up to 50-60% by weight) to be effective, which can significantly compromise the mechanical properties of the polymer. Zinc borate is effective at much lower loadings (typically 5-15%), especially when used as a synergist, thus having a lesser impact on the material's flexibility and toughness.[1]
- **Synergy:** Zinc borate exhibits a strong synergistic effect with metal hydroxides. Its addition helps to form a more robust and stable char layer, enhancing the overall fire performance and allowing for a reduction in the total flame retardant loading.[2][3]
- **Thermal Stability:** MDH decomposes at a higher temperature (around 340°C) compared to zinc borate (~290°C) and ATH (~220°C).[1] This makes MDH more suitable for polymers that require high processing temperatures, while zinc borate is compatible with a wider range of materials processed at lower temperatures.[1]

Table 1: Synergistic Effect of Zinc Borate with Aluminum Trihydrate (ATH) in Flexible PVC

Formulation (parts per hundred resin - phr)	Limiting Oxygen Index (LOI) (%)	Smoke Density Rating (SDR)
PVC + 20 phr ATH	26.5	78.5
PVC + 20 phr ATH + 3 phr Zinc Borate	27.8 (5% increase)	67.0
PVC + 20 phr ATH + 3 phr Antimony Trioxide	30.3	80.2

(Data sourced from reference[4])

Zinc Borate vs. Antimony Trioxide (ATO)

Antimony trioxide is a highly effective synergist, traditionally used with halogenated flame retardants. Growing environmental and health concerns regarding both halogens and antimony have driven the search for alternatives.

- **Halogen-Free Systems:** Zinc borate's primary advantage is that it is a halogen-free solution, enabling formulations that do not produce toxic and corrosive halogenated gases during a fire.[\[5\]](#)
- **Performance:** In many applications, zinc borate can partially or fully replace ATO. For instance, in Acrylonitrile Butadiene Styrene (ABS), up to 75% of ATO can be replaced with zinc borate while maintaining a V-0 fire resistance rating and improving smoke suppression. [\[5\]](#) In flexible PVC, replacing a portion of ATO with zinc borate can maintain flame retardancy while significantly reducing smoke density.[\[6\]](#)[\[7\]](#)
- **Smoke Suppression:** Zinc borate is a more effective smoke suppressant than antimony trioxide.[\[4\]](#)[\[5\]](#)

Table 2: Performance of Zinc Borate as a Partial ATO Replacement in Flexible PVC

Flame Retardant System (Total 50 phr)	Limiting Oxygen Index (LOI) (%)	Peak Smoke Density (Ds)
100% Sb ₂ O ₃	31.5	1231.5
20% Sb ₂ O ₃ , 20% Talc, 20% Zinc Borate, 40% Magnesite	32.1	656.4 (46.7% reduction)

(Data sourced from reference[\[6\]](#))

Zinc Borate with Phosphorus-Based Flame Retardants

Zinc borate demonstrates excellent synergy with phosphorus-based flame retardants, such as ammonium polyphosphate (APP), particularly in intumescent systems. The zinc borate contributes to the charring process, helping to create a more cohesive and insulating char layer that protects the underlying material.

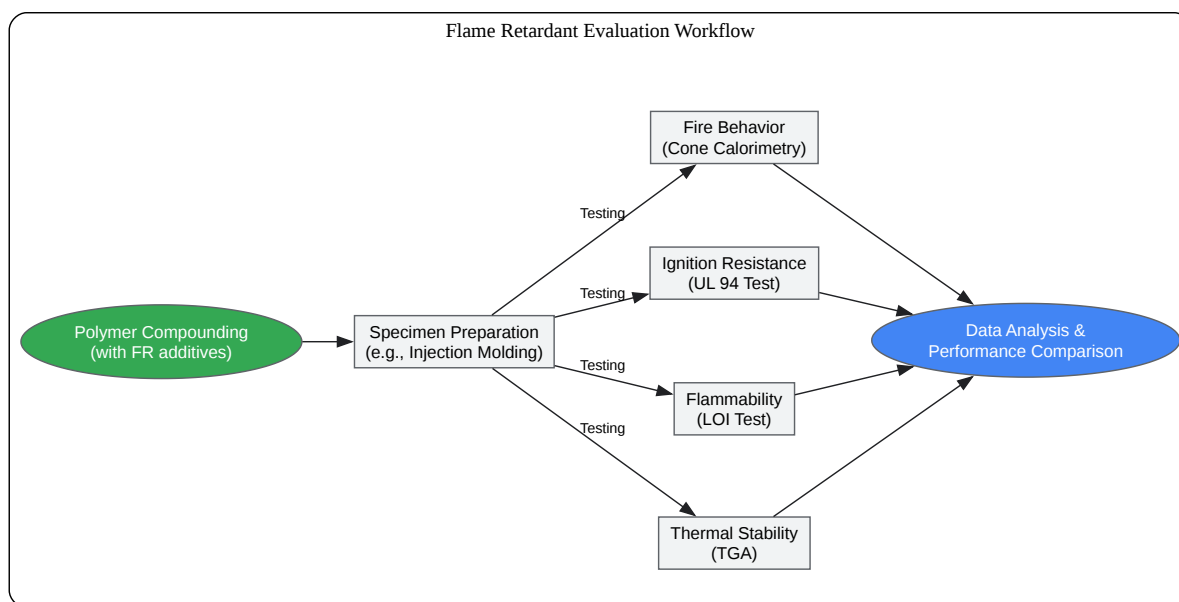
Table 3: Performance of Zinc Borate with Ammonium Polyphosphate (APP) in Polypropylene (PP)

Formulation (by weight)	Peak Heat Release Rate (PHRR) (W/g)	Total Heat Release (THR) (kJ/g)
Pure PP	-	-
PP + 20% APP-LDH*	55% reduction vs. pure PP	-
PP + 20% APP-LDH* + 2% Zinc Borate	58% reduction vs. pure PP	-

(Data sourced from reference[8][9]) *APP-intercalated Layered Double Hydroxide

Experimental Protocols

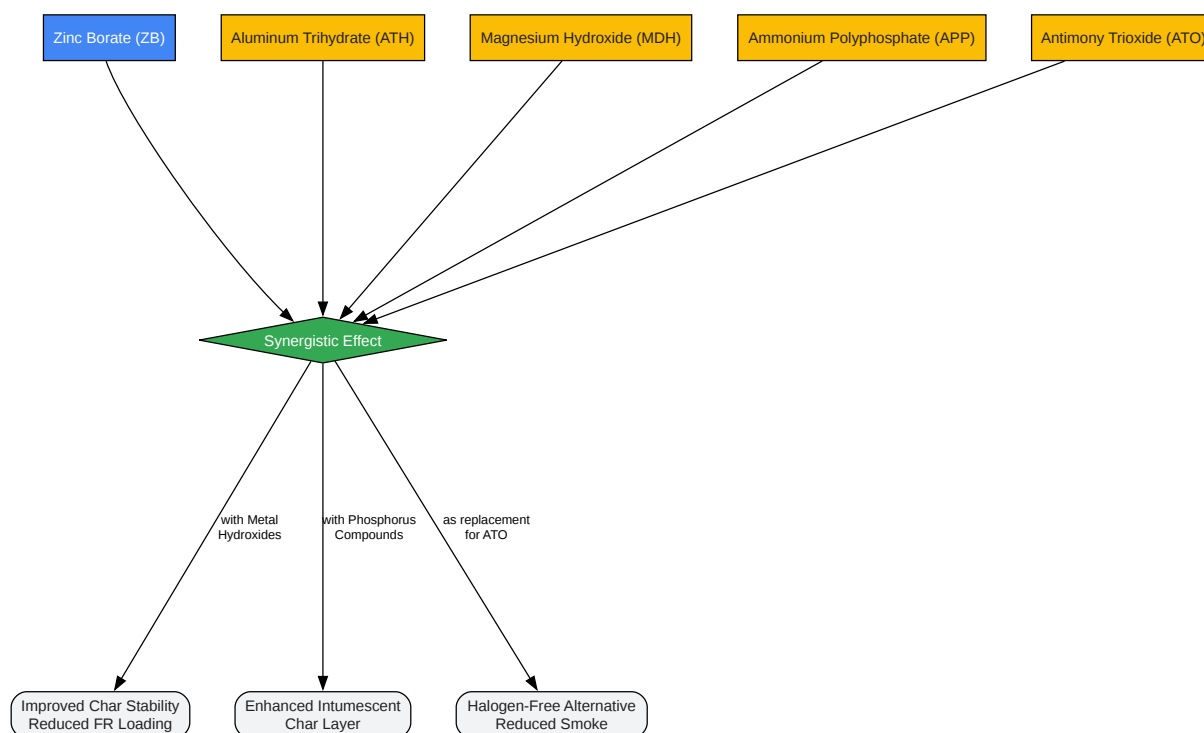
The performance data cited in this guide are derived from standardized fire testing methodologies.



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Caption: Standard Experimental Workflow for FR Polymers.

- Thermogravimetric Analysis (TGA): This technique measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to determine the thermal stability of the flame-retardant additives and the polymer composite, identifying the onset of decomposition and the amount of char residue formed at elevated temperatures.[\[10\]](#)[\[11\]](#)
- Limiting Oxygen Index (LOI) - ASTM D2863: LOI is the minimum concentration of oxygen, expressed as a volume percentage, in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material. A higher LOI value indicates better flame retardancy.[\[6\]](#)
- UL 94 Vertical Burn Test: This is one of the most widely used tests to assess the flammability of plastic materials. A vertically oriented specimen is exposed to a flame, and materials are classified as V-0, V-1, or V-2 based on criteria such as afterflame time, afterglow time, and whether flaming drips ignite a cotton indicator. A V-0 rating indicates the highest level of flame retardancy in this test.[\[5\]](#)
- Cone Calorimetry - ASTM E1354: This is one of the most effective bench-scale methods for studying the fire behavior of materials. A sample is exposed to a specific level of radiant heat, and key parameters are measured, including:
 - Heat Release Rate (HRR): The rate at which energy is released during combustion, with the Peak Heat Release Rate (PHRR) being a critical indicator of fire hazard.
 - Total Heat Release (THR): The total amount of heat generated.
 - Smoke Production: The amount of smoke generated during the test.[\[12\]](#)[\[13\]](#)



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Caption: Synergistic Relationships of Zinc Borate.

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